

# In-Depth Technical Guide: GSK317354A (CAS 874119-13-8)

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## Compound of Interest

Compound Name: GSK317354A

Cat. No.: B15603997

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## Abstract

**GSK317354A** is a potent small molecule inhibitor targeting G protein-coupled receptor kinase 2 (GRK2) and Rho-associated coiled-coil containing protein kinase 1 (ROCK1). This document provides a comprehensive technical overview of **GSK317354A**, including its mechanism of action, biochemical activity, and relevant signaling pathways. While specific experimental protocols for **GSK317354A** are not publicly available, this guide outlines standardized methodologies for assessing GRK2 and ROCK1 inhibition. The information presented is intended to support further research and development efforts involving this compound.

## Introduction

G protein-coupled receptors (GPCRs) represent the largest family of cell surface receptors and are integral to a multitude of physiological processes. The desensitization of activated GPCRs is primarily mediated by GPCR kinases (GRKs). Among the GRK family, GRK2 is ubiquitously expressed and plays a critical role in regulating cardiovascular, metabolic, and inflammatory signaling pathways.[1][2] Dysregulation of GRK2 activity has been implicated in the pathophysiology of heart failure, making it a compelling therapeutic target.[1]

Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2) are key downstream effectors of the small GTPase RhoA. The Rho/ROCK signaling pathway is

centrally involved in regulating cellular functions such as smooth muscle contraction, actin cytoskeleton organization, cell adhesion, and motility.

**GSK317354A** has been identified as a dual inhibitor of both GRK2 and ROCK1. This dual activity suggests potential therapeutic applications in conditions where both pathways are pathologically activated.

## Physicochemical Properties

A summary of the key physicochemical properties of **GSK317354A** is presented in Table 1.

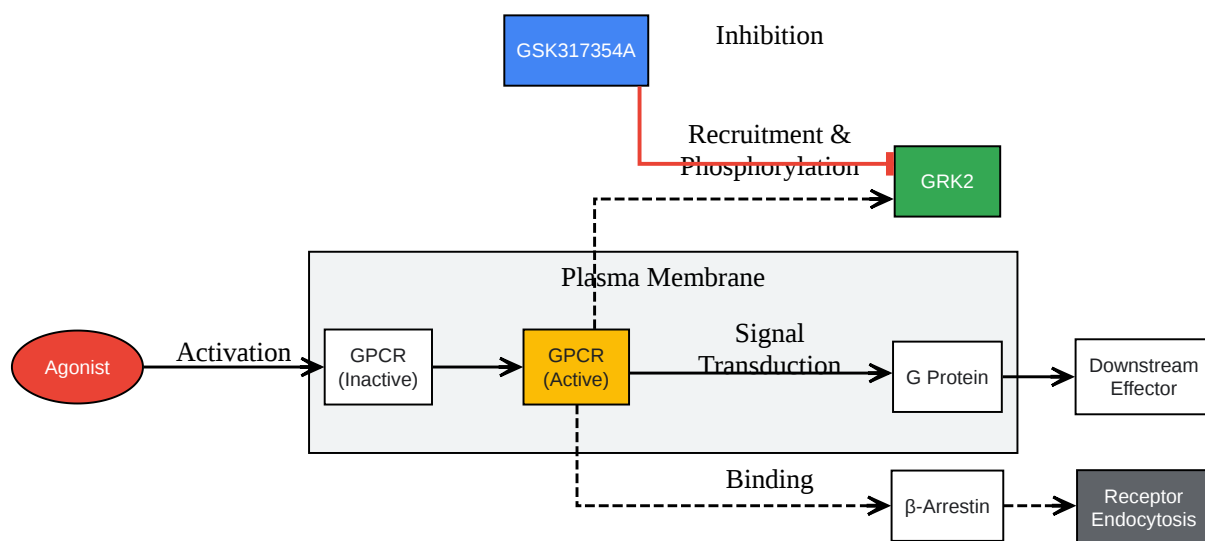
Property	Value
CAS Number	874119-13-8
Molecular Formula	C <sub>25</sub> H <sub>18</sub> F <sub>4</sub> N <sub>6</sub> O
Molecular Weight	494.44 g/mol

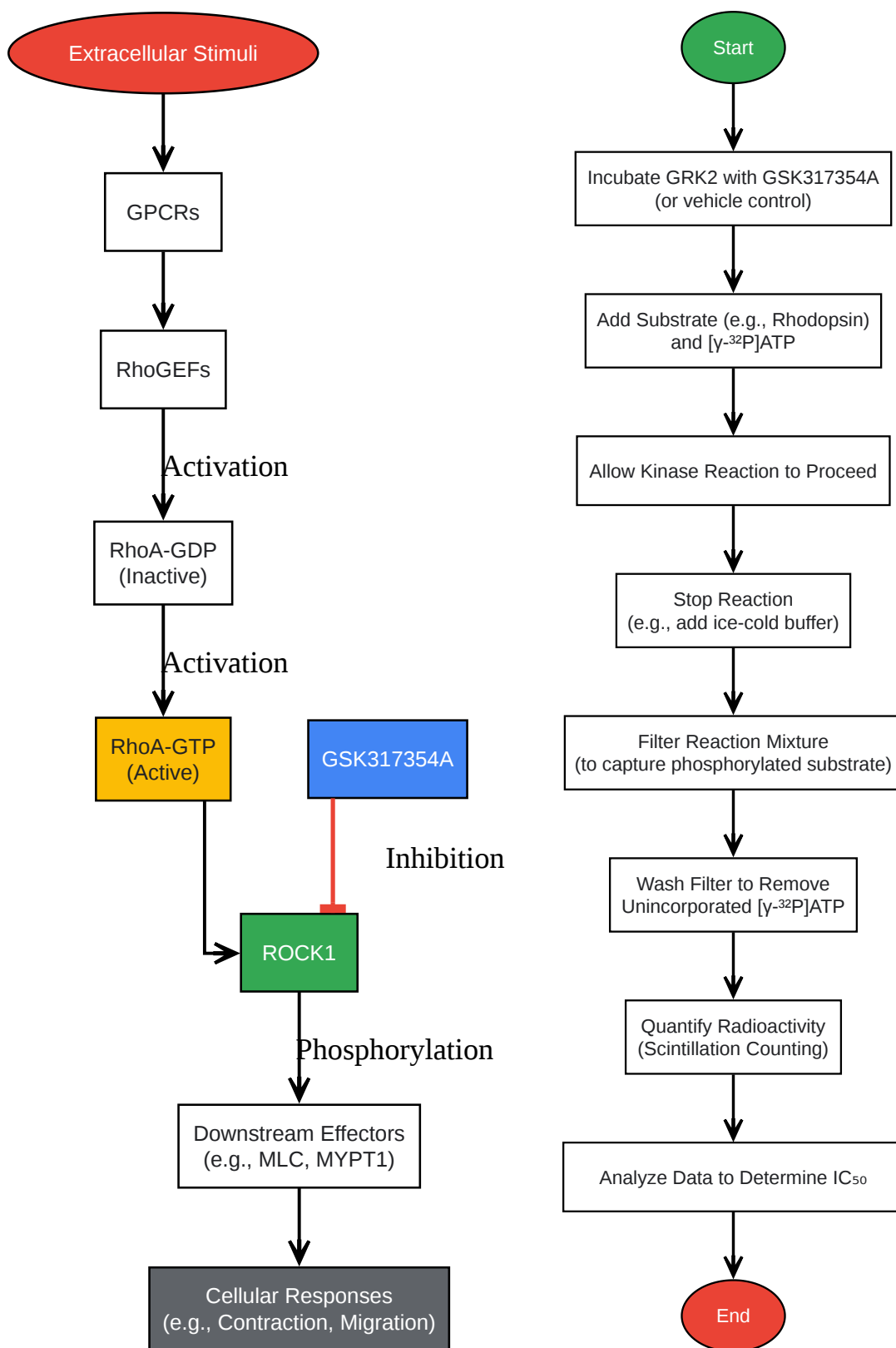
## Mechanism of Action and Signaling Pathways

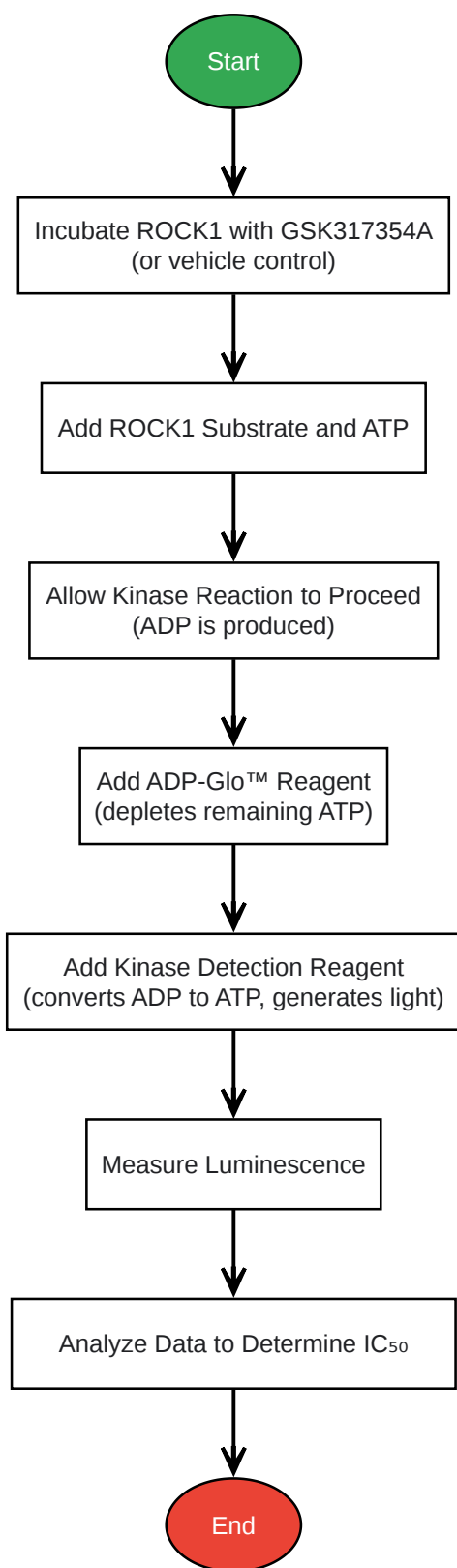
**GSK317354A** exerts its biological effects by inhibiting the kinase activity of GRK2 and ROCK1.

### GRK2 Inhibition and Signaling Pathway

GRK2-mediated phosphorylation of agonist-bound GPCRs on their intracellular domains initiates a process of desensitization. This phosphorylation event increases the receptor's affinity for arrestin proteins, which sterically hinder further G protein coupling and promote receptor internalization. By inhibiting GRK2, **GSK317354A** can prevent this desensitization process, leading to sustained GPCR signaling.







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## References

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